

Personal protective equipment for handling Hsd17B13-IN-80

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Compound of Interest

Compound Name: Hsd17B13-IN-80

Cat. No.: B12367912

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Essential Safety and Handling Guide for Hsd17B13-IN-80

Disclaimer: As a novel research chemical, **Hsd17B13-IN-80** lacks a specific Safety Data Sheet (SDS). The following guidance is based on best practices for handling new, uncharacterized small molecule inhibitors. A thorough risk assessment should be conducted by the user's institution prior to handling.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Hsd17B13-IN-80**, a potent inhibitor of 17 β -Hydroxysteroid dehydrogenase 13 (HSD17B13) used in nonalcoholic fatty liver disease (NAFLD) research.

Quantitative Data Summary

Below is a summary of the available quantitative data for a deuterated version of the inhibitor, **Hsd17B13-IN-80-d3**. This information is provided as a reference, and users should consult the Certificate of Analysis for their specific compound lot.

Parameter	Value	Source
IC50 (Estradiol)	<0.1 μ M	MedChemExpress[1]
Storage (Solid)	Room temperature (in continental US) or as specified in the Certificate of Analysis.	MedChemExpress[1]
Storage (Solution)	Follow general guidelines for small molecules: aliquot and store at -20°C or -80°C to minimize freeze-thaw cycles.	General Laboratory Practice

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **Hsd17B13-IN-80** from receipt to preparation for experimental use.

Personal Protective Equipment (PPE)

Before handling the compound, ensure the following PPE is worn:

- Safety Goggles: To protect eyes from splashes.
- Lab Coat: To protect skin and clothing.
- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory. Change gloves immediately if contaminated.
- Face Mask: Recommended, especially when handling the powdered form, to prevent inhalation.

Receiving and Storage

- Inspect: Upon receipt, visually inspect the container for any damage or leaks.
- Log: Record the product details, including lot number and arrival date, in the lab inventory.

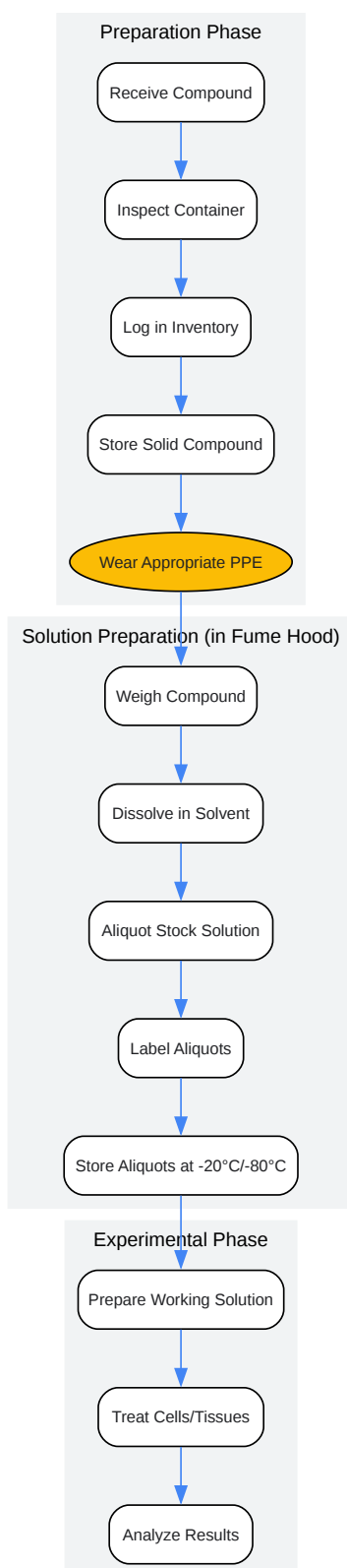
- **Store:** Store the compound as recommended on the Certificate of Analysis, typically at room temperature for the solid form.^[1] Once in solution, it is advisable to store aliquots at -20°C or -80°C.

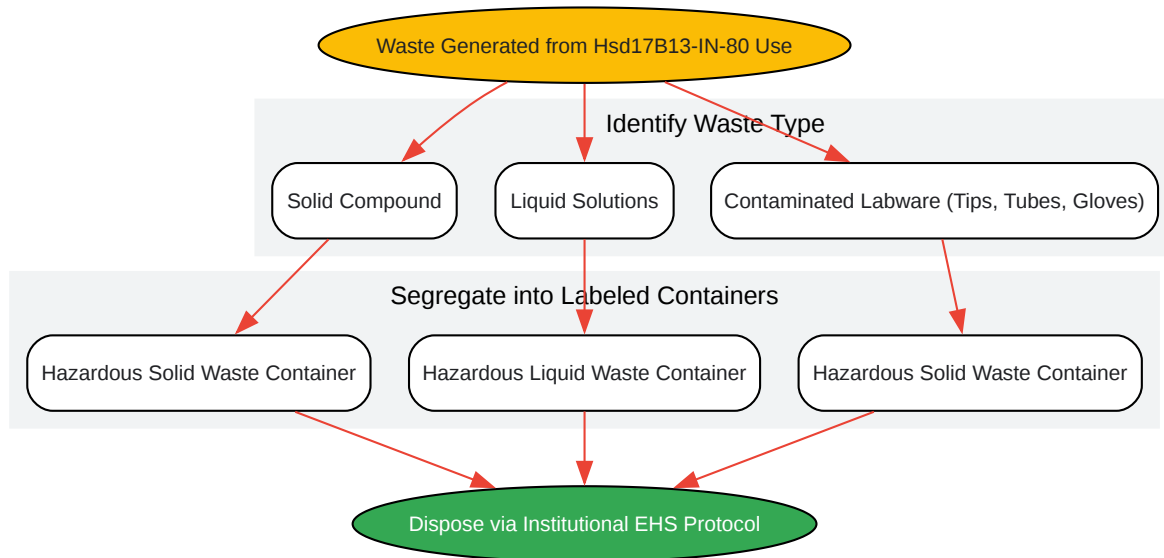
Preparation of Stock Solution

All work with the solid compound and concentrated solutions should be performed in a certified chemical fume hood.

- **Weighing:** Carefully weigh the required amount of the powdered compound. Avoid creating dust.
- **Dissolving:** Use an appropriate solvent, such as dimethyl sulfoxide (DMSO), to dissolve the compound to the desired stock concentration.^[2]
- **Aliquoting:** Divide the stock solution into smaller, single-use aliquots to prevent contamination and degradation from repeated freeze-thaw cycles.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- **Storage:** Store the aliquots in a freezer at -20°C or -80°C.

Experimental Workflow Diagram





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Protocol to identify small-molecule inhibitors against cancer drug resistance - PMC [pmc.ncbi.nlm.nih.gov]
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